

Personal protective equipment for handling Tenoxicam-d4

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Compound of Interest

Compound Name: Tenoxicam-d4

Cat. No.: B590001

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Essential Safety and Handling Guide for Tenoxicam-d4

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Tenoxicam-d4**, a deuterated analog of the non-steroidal anti-inflammatory drug (NSAID) Tenoxicam. Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

Tenoxicam-d4, like its parent compound, is classified as a toxic substance.^{[1][2]} It is harmful if swallowed, in contact with skin, or if inhaled.^{[1][2]} Therefore, stringent safety measures must be observed during its handling and disposal.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE for handling **Tenoxicam-d4**.

PPE Category	Required Equipment
Eye Protection	Safety goggles or a face shield should be worn to protect against splashes or dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber) must be worn. Gloves should be inspected before use and changed immediately if contaminated.
Body Protection	A lab coat or other protective clothing is required to prevent skin contact. All contaminated clothing should be removed immediately and washed before reuse. [1] [3]
Respiratory Protection	In areas with inadequate ventilation or when handling the powder form, a NIOSH-approved respirator with a particulate filter is necessary to prevent inhalation. [1] [2]

Handling and Storage

Handling:

- Always handle **Tenoxicam-d4** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[2\]](#)
- Avoid generating dust or aerosols.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the compound is handled or stored.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Wash hands thoroughly after handling the substance.[\[1\]](#)[\[3\]](#)

Storage:

- Store **Tenoxicam-d4** in a tightly sealed container in a cool, dry, and well-ventilated area.
- The compound should be stored locked up and away from incompatible materials.[\[1\]](#)[\[2\]](#)

Spill and Emergency Procedures

Spills: In the event of a spill, evacuate the area and prevent the spread of the material. For small spills, carefully absorb the material with an inert absorbent material and place it in a sealed container for disposal. For larger spills, contact your institution's environmental health and safety department.

First Aid:

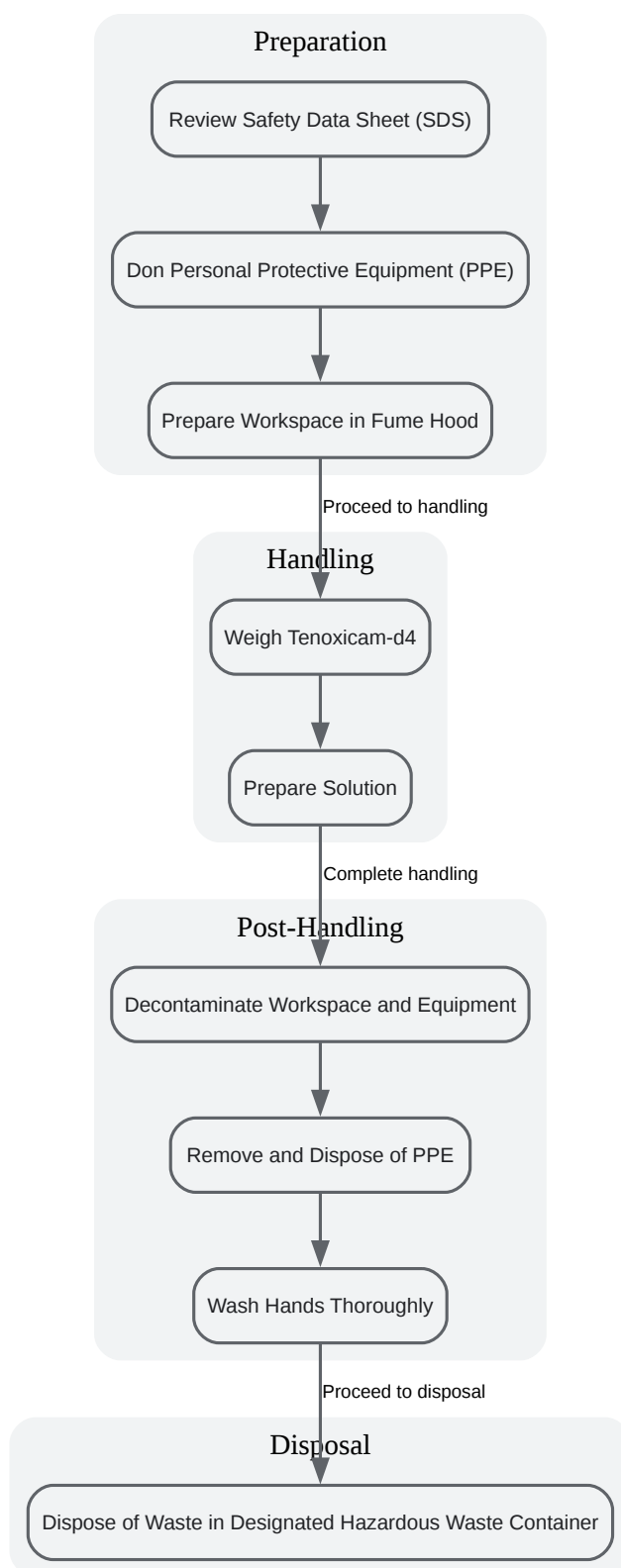
- In case of skin contact: Immediately wash the affected area with plenty of soap and water.^[1] Remove contaminated clothing.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.^{[1][2]}
- If swallowed: Rinse mouth.^{[1][2][4]} Do NOT induce vomiting. Seek immediate medical attention.

Disposal Plan

Dispose of **Tenoxicam-d4** and its containers in accordance with local, state, and federal regulations. This material should be treated as hazardous waste and disposed of at an approved waste disposal facility. Do not allow the chemical to enter drains or waterways.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **Tenoxicam-d4** in a laboratory setting.



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Safe handling workflow for **Tenoxicam-d4**.

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Address: 3281 E Guasti Rd

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Email: info@benchchem.com